

Piperazine-1-sulfonamide basic properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Piperazine-1-sulfonamide*

CAS No.: 5906-30-9

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An In-Depth Technical Guide to the Core Properties of **Piperazine-1-sulfonamide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Piperazine-1-sulfonamide is a foundational heterocyclic compound that serves as a critical structural motif and versatile building block in modern medicinal chemistry. Its unique combination of a piperazine ring, which imparts favorable pharmacokinetic properties such as aqueous solubility and basicity, with a sulfonamide group, a well-established pharmacophore, makes it a privileged scaffold in drug design. This technical guide provides a comprehensive overview of the core properties of **Piperazine-1-sulfonamide**, covering its chemical identity, physicochemical characteristics, spectroscopic profile, synthesis, and applications. The content is structured to deliver not only factual data but also field-proven insights into its handling and strategic use in the development of novel therapeutics, from HIV protease inhibitors to agents targeting neurodegenerative diseases. All claims are supported by authoritative references to ensure scientific integrity and trustworthiness.

Introduction: The Strategic Importance of the Piperazine Sulfonamide Scaffold

The confluence of the piperazine heterocycle and the sulfonamide functional group creates a molecular scaffold of significant interest in drug discovery. The piperazine moiety, a six-membered ring containing two nitrogen atoms at opposite positions, is prevalent in numerous approved drugs, valued for its ability to improve solubility and introduce a basic center that can be protonated at physiological pH.^[1] This feature is often exploited to modulate a compound's absorption, distribution, metabolism, and excretion (ADME) profile.

Concurrently, the sulfonamide group ($-\text{SO}_2\text{NH}_2$) is a classic pharmacophore, famous for its role in the first synthetic antimicrobial agents (sulfa drugs) and now integral to a wide array of therapeutics, including diuretics, anticonvulsants, and enzyme inhibitors.^[2] The combination of these two moieties in **Piperazine-1-sulfonamide** results in a molecule that is not merely a sum of its parts, but a versatile platform for creating compounds with diverse biological activities, including antiviral, antibacterial, and anticancer properties.^{[3][4][5]} This guide serves as a foundational resource for scientists aiming to leverage the unique properties of this scaffold in their research and development endeavors.

Chemical Identity and Physicochemical Properties

A precise understanding of a molecule's fundamental properties is the bedrock of its successful application in research. **Piperazine-1-sulfonamide** is identified by its unique chemical structure and a consistent set of physicochemical parameters that dictate its behavior in chemical and biological systems.

Chemical Structure

The structure consists of a central piperazine ring where one nitrogen atom is bonded to a sulfonamide group. The second nitrogen remains a secondary amine, providing a key site for further chemical modification.

Caption: 2D Structure of **Piperazine-1-sulfonamide**.

Core Identifiers and Properties

The fundamental identifiers and computed physicochemical properties of **Piperazine-1-sulfonamide** are summarized below. These values are crucial for predicting its behavior in various solvents, its ability to cross biological membranes, and its potential for forming intermolecular interactions.

Property	Value	Source(s)
IUPAC Name	piperazine-1-sulfonamide	[6]
CAS Number	5906-30-9	[6][7][8]
Molecular Formula	C ₄ H ₁₁ N ₃ O ₂ S	[7][8]
Molecular Weight	165.22 g/mol	[6]
SMILES	C1CN(CCN1)S(=O)(=O)N	[6][7]
XLogP3-AA	-1.8 to -1.9	[6][7]
Topological Polar Surface Area (TPSA)	75.43 Å ²	[7]
Hydrogen Bond Donors	2	[6]
Hydrogen Bond Acceptors	5	[6]
Rotatable Bonds	1	[6]
pKa (Predicted)	~8-9 (Piperazine NH), ~10-11 (Sulfonamide NH)	N/A
Solubility	Freely soluble in water	[9][10]

Note on pKa: While experimental pKa values for **Piperazine-1-sulfonamide** are not readily available in the cited literature, predictions can be made based on its parent structures. The secondary amine on the piperazine ring is expected to have a pKa slightly lower than that of piperazine itself (pKa₂ = 9.73) due to the electron-withdrawing effect of the sulfonamide group. [9][11] The sulfonamide N-H is weakly acidic, with a pKa typically in the range of 10-11.

Spectroscopic and Analytical Characterization

Structural confirmation and purity assessment are paramount. The following section outlines the expected spectroscopic signatures for **Piperazine-1-sulfonamide** and provides a general protocol for its analysis.

Expected Spectroscopic Data

- ¹H NMR (Proton NMR): The proton NMR spectrum is expected to show distinct signals for the different types of protons. In a solvent like DMSO-d₆, one would anticipate:
 - Two multiplets (likely triplets) corresponding to the four axial and four equatorial protons of the piperazine ring CH₂ groups, typically in the range of δ 2.5-3.5 ppm.
 - A broad singlet for the secondary amine (N-H) proton.
 - A broad singlet for the two protons of the sulfonamide (-SO₂NH₂) group.
- ¹³C NMR (Carbon NMR): The carbon spectrum will be simpler, likely showing one or two signals for the chemically equivalent or nearly equivalent CH₂ carbons of the piperazine ring, typically in the range of δ 40-50 ppm.[\[12\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum provides confirmation of key functional groups. Expected characteristic absorption bands include:
 - N-H Stretching: Moderate to strong bands around 3200-3400 cm⁻¹ for the N-H bonds of the amine and sulfonamide.
 - S=O Stretching: Two strong, characteristic bands for the symmetric and asymmetric stretching of the sulfonyl group (S=O) at approximately 1160 cm⁻¹ and 1350 cm⁻¹, respectively.[\[4\]](#)
 - C-N Stretching: Bands in the fingerprint region corresponding to the C-N bonds of the piperazine ring.
- Mass Spectrometry (MS): Electrospray ionization (ESI) in positive mode is expected to show a prominent protonated molecular ion [M+H]⁺ at an m/z of approximately 166.06. Tandem MS (MS/MS) would likely show fragmentation patterns involving the cleavage of C-N bonds within and adjacent to the piperazine ring.[\[13\]](#)[\[14\]](#)

Experimental Protocol: General Spectroscopic Analysis

This self-validating protocol ensures reproducible and accurate characterization.

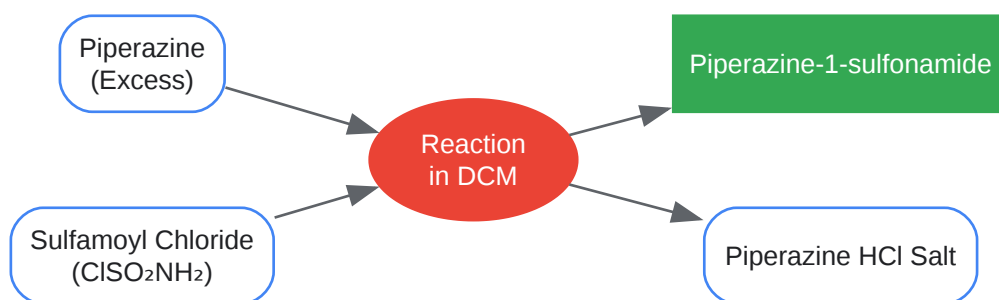
- Sample Preparation:
 - For NMR, dissolve 5-10 mg of **Piperazine-1-sulfonamide** in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆, D₂O) in a 5 mm NMR tube. Add tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).[\[12\]](#)
 - For IR, prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a thin disk, or analyze as a thin film if it is an oil.
 - For MS, prepare a dilute solution (~1 mg/mL) of the sample in a suitable solvent like methanol or acetonitrile, with 0.1% formic acid to facilitate protonation.
- Data Acquisition:
 - Acquire ¹H and ¹³C NMR spectra on a spectrometer operating at a standard frequency (e.g., 400 MHz).
 - Record the IR spectrum over the range of 4000-400 cm⁻¹.
 - Infuse the sample solution into the ESI source of the mass spectrometer and acquire data in positive ion mode.
- Data Analysis & Validation:
 - Process the NMR data, integrating signals and assigning chemical shifts relative to the internal standard.
 - Analyze the IR spectrum, identifying key absorption bands and comparing them to known values for sulfonamides and piperazines.[\[15\]](#)
 - Confirm the molecular weight from the [M+H]⁺ peak in the mass spectrum and analyze fragmentation patterns to further validate the structure.

Synthesis and Reactivity

Piperazine-1-sulfonamide can be synthesized through straightforward sulfonylation chemistry. Its reactivity is dominated by the nucleophilicity of the secondary amine, making it an ideal starting point for further elaboration.

General Synthetic Approach

A common and logical method for synthesizing N-substituted piperazine sulfonamides involves the reaction of a piperazine derivative with a sulfonyl chloride in the presence of a base.^[16] For the parent compound, this can be achieved by reacting an excess of piperazine with sulfamoyl chloride. The use of excess piperazine serves both as a nucleophile and a base to quench the HCl byproduct, minimizing the formation of the disubstituted product.



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Caption: General workflow for the synthesis of **Piperazine-1-sulfonamide**.

Experimental Protocol: Synthesis of Piperazine-1-sulfonamide

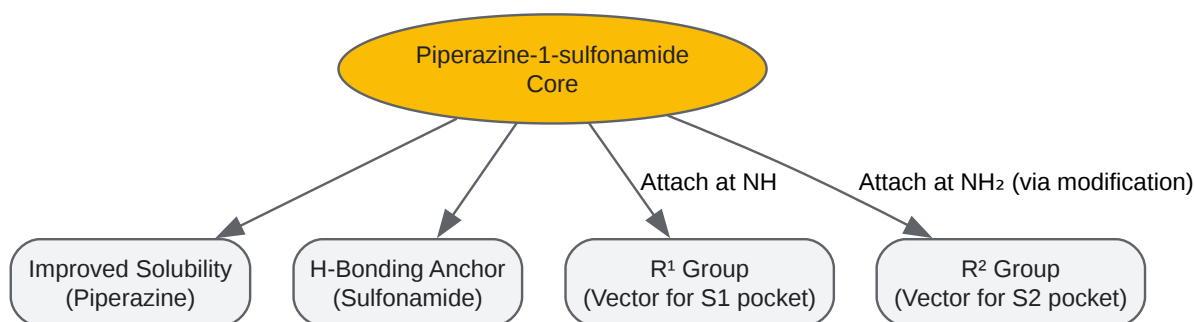
- **Setup:** To a round-bottom flask equipped with a magnetic stir bar, add piperazine (4 equivalents) and dissolve in a suitable anhydrous solvent such as dichloromethane (DCM) under an inert atmosphere (e.g., nitrogen). Cool the solution to 0 °C in an ice bath.
- **Reaction:** Slowly add a solution of sulfamoyl chloride (1 equivalent) in anhydrous DCM to the stirred piperazine solution over 30-60 minutes, maintaining the temperature at 0 °C.
- **Workup:** After the addition is complete, allow the reaction to warm to room temperature and stir for an additional 2-4 hours. Monitor the reaction by TLC or LC-MS. Upon completion, filter the reaction mixture to remove the piperazine hydrochloride salt.

- Purification: Concentrate the filtrate under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel or by recrystallization from an appropriate solvent system to yield the pure **Piperazine-1-sulfonamide**.^[16]

Applications in Drug Discovery and Development

The **Piperazine-1-sulfonamide** scaffold is a cornerstone in the design of targeted therapies due to its ability to engage in critical hydrogen bonding interactions while maintaining favorable drug-like properties.

- HIV-1 Protease Inhibitors: This core has been expertly incorporated into highly potent inhibitors of HIV-1 protease. The sulfonamide can form key hydrogen bonds with the aspartate residues in the enzyme's active site, while the piperazine ring provides a vector for attaching other functionalities that occupy different binding pockets.^{[17][18]}
- BACE1 Inhibitors for Alzheimer's Disease: Researchers have designed **Piperazine-1-sulfonamide** derivatives as inhibitors of beta-secretase 1 (BACE1), a key enzyme in the production of amyloid- β peptides. The scaffold serves as a central hub for orienting substituents to interact with the enzyme's sub-pockets.^[19]
- Antimicrobial Agents: The inherent biological activity of both the piperazine and sulfonamide moieties has been leveraged in the synthesis of novel antimicrobial compounds. Derivatives have shown efficacy against various bacterial pathogens.^{[4][5]}



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Caption: Role of the scaffold in structure-based drug design.

Handling, Storage, and Safety

Proper handling and storage are essential for maintaining the integrity of the compound and ensuring laboratory safety.

- Storage: **Piperazine-1-sulfonamide** should be stored in a tightly sealed container in a dry, cool place, preferably at 2-8°C, to prevent degradation from moisture and atmospheric CO₂.
[7]
- Safety: The compound and its hydrochloride salt are classified as irritants.[6]
 - Signal Word: Warning[20]
 - Hazard Statements:
 - H315: Causes skin irritation.[6]
 - H319: Causes serious eye irritation.[6]
 - H335: May cause respiratory irritation.[6]
- Precautions: Standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a chemical fume hood.

Conclusion

Piperazine-1-sulfonamide is a deceptively simple molecule with profound utility in the field of medicinal chemistry. Its well-defined physicochemical properties, predictable spectroscopic profile, and straightforward synthesis make it an accessible and powerful tool for researchers. By providing both a site for derivatization and a key pharmacophoric element, it continues to serve as a privileged scaffold in the rational design of new therapeutic agents, demonstrating that a solid understanding of basic properties is the launchpad for significant innovation.

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- [To cite this document: BenchChem. \[Piperazine-1-sulfonamide basic properties\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1279506/docs#piperazine-1-sulfonamide-basic-properties\]](#)

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